

Technical Guide: Ethyl 2-hydroxy-3-methoxybenzoate as a Strategic Precursor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ethyl 2-hydroxy-3-methoxybenzoate*

CAS No.: 35030-98-9

Cat. No.: B3131226

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Executive Summary

Ethyl 2-hydroxy-3-methoxybenzoate (CAS: 10259-17-3), also known as ethyl o-vanillate, is a specialized phenolic ester derived from o-vanillin (2-hydroxy-3-methoxybenzaldehyde). Unlike its ubiquitous isomer ethyl vanillate (4-hydroxy-3-methoxy), this ortho-isomer possesses a unique substitution pattern that makes it a critical scaffold for synthesizing fused heterocycles and specific pharmaceutical agents.

This guide details the synthetic utility of **ethyl 2-hydroxy-3-methoxybenzoate**, focusing on its role as a precursor for the antispasmodic drug Alibendol and its versatility in constructing 8-substituted chromone and benzofuran libraries.

Chemical Profile & Structural Significance[1][2][3]

Property	Specification
IUPAC Name	Ethyl 2-hydroxy-3-methoxybenzoate
Common Name	Ethyl o-vanillate; Ethyl 3-methoxysalicylate
CAS Number	10259-17-3
Molecular Formula	C ₁₀ H ₁₂ O ₄
Molecular Weight	196.20 g/mol
Key Moiety	Ortho-hydroxy ester (Salicylate motif) with meta-methoxy group

Structural Utility: The molecule features a "push-pull" electronic system. The C2-hydroxyl group forms a strong intramolecular hydrogen bond with the C1-ester carbonyl, activating the ring for electrophilic substitution at the C5 position (para to the hydroxyl). Simultaneously, the C3-methoxy group provides steric bulk and electron donation, directing subsequent cyclizations towards the formation of 8-methoxy-substituted heterocycles—a privileged scaffold in medicinal chemistry.

Core Synthesis: Preparation of the Precursor[1]

The synthesis of **ethyl 2-hydroxy-3-methoxybenzoate** is typically achieved via the oxidative esterification of o-vanillin, avoiding the need for the less accessible 3-methoxysalicylic acid starting material.

Protocol A: Oxidative Esterification (Catalytic Route)

This modern approach utilizes vanadium pentoxide (

) to catalyze the oxidation of the aldehyde directly to the ester in the presence of hydrogen peroxide and ethanol.

- Reagents: o-Vanillin (1.0 eq),
(0.05 eq),
(30% aq, 4.0 eq), Ethanol (solvent/reactant).

- Conditions: Reflux (0-60°C controlled), 4-6 hours.
- Mechanism: Peroxovanadium species oxidize the hemiacetal intermediate formed between the aldehyde and ethanol.
- Yield: Typically 85-92%.

Protocol B: Classical Silver Oxide Oxidation

- Reagents: o-Vanillin,

, Ethanol.
- Note: While historically significant (cited in early Alibendol patents), this method is less atom-efficient and more expensive than the vanadium route.

Primary Pharmaceutical Application: Synthesis of Alibendol

The most commercially significant application of **ethyl 2-hydroxy-3-methoxybenzoate** is its role as the key intermediate for Alibendol (an antispasmodic/choleretic agent). The synthesis exploits the activated C5 position for allylation.

Reaction Pathway[5][6][7][8][9][10][11][12]

- Precursor Formation: o-Vanillin

Ethyl 2-hydroxy-3-methoxybenzoate.
- C-Allylation: The ester undergoes C-alkylation (or O-alkylation followed by Claisen rearrangement) with allyl bromide to introduce a 2-propenyl group at the C5 position.
- Amidation: The ethyl ester is converted to the hydroxyethyl amide via nucleophilic acyl substitution with ethanolamine.

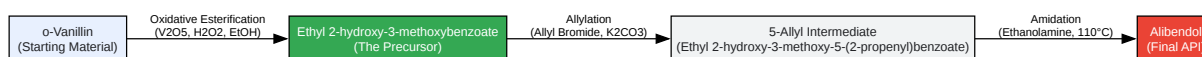
Experimental Workflow: Alibendol Synthesis

Step 1: C5-Allylation

- Reactants: **Ethyl 2-hydroxy-3-methoxybenzoate**, Allyl bromide, (base).
- Solvent: Acetone or DMF.
- Conditions: Reflux for 12-24 hours.
- Product: Ethyl 2-hydroxy-3-methoxy-5-(2-propenyl)benzoate.
- Technical Insight: The para position to the hydroxyl (C5) is highly nucleophilic. While O-alkylation is a competing reaction, high temperatures and specific bases favor the thermodynamic C-alkylated product (or facilitate the Claisen rearrangement if O-allylation occurs first).

Step 2: Amidation

- Reactants: C5-Allyl intermediate, Ethanolamine (excess).
- Conditions: Heat to 100-110°C (neat or in high-boiling solvent like toluene).
- Purification: Crystallization from benzene/ethanol.
- Final Product: Alibendol (2-Hydroxy-N-(2-hydroxyethyl)-3-methoxy-5-(2-propenyl)benzamide).



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Figure 1: Linear synthetic pathway for Alibendol utilizing **Ethyl 2-hydroxy-3-methoxybenzoate** as the central pivot.

Divergent Applications: Heterocycle Construction

Beyond Alibendol, this precursor is invaluable for generating 8-methoxy-chromones and benzofurans, which are scaffolds for flavonoid analogs and kinase inhibitors.

A. Synthesis of 8-Methoxy-chromones

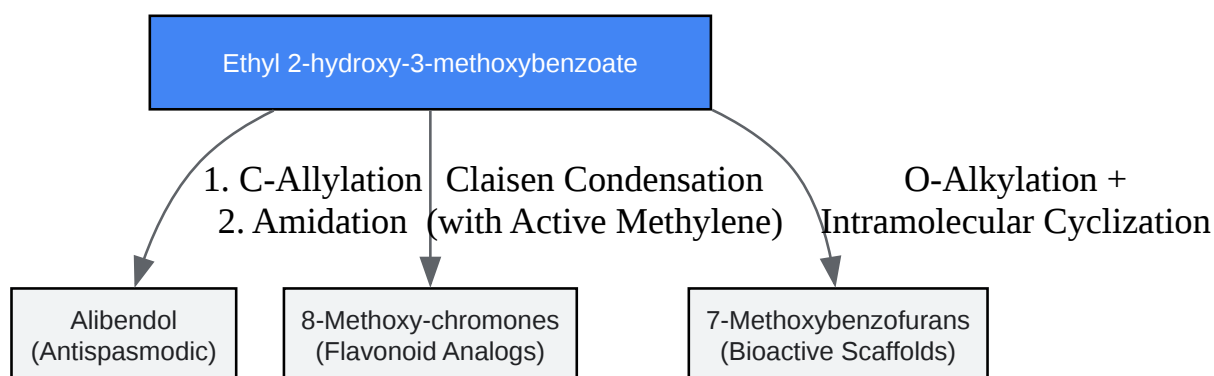
The ortho-hydroxy ester moiety is a classic setup for the Kostanecki-Robinson reaction or Claisen condensations.

- Mechanism: Condensation of the acetylated phenol (or reaction with an external active methylene) followed by cyclization.
- Target: 8-Methoxy-4-chromanone.
- Significance: The 8-methoxy group (derived from the 3-methoxy of the precursor) often enhances metabolic stability and bioavailability in flavonoid drugs compared to their unsubstituted analogs.

B. Synthesis of Benzofurans

- Pathway: O-alkylation of the phenol with

-halo ketones or esters, followed by intramolecular aldol condensation (Rap-Stoermer type cyclization).
- Target: 7-Methoxybenzofuran-2-carboxylates.



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Figure 2: Divergent synthetic utility of the precursor in medicinal chemistry.

Safety & Handling

- Hazards: **Ethyl 2-hydroxy-3-methoxybenzoate** is generally classified as an irritant (Skin Irrit. 2, Eye Irrit. 2).
- Storage: Store in a cool, dry place. The phenolic hydroxyl group makes it susceptible to oxidation over long periods; inert atmosphere (Ar/N₂) is recommended for long-term storage.
- Reactivity: Incompatible with strong oxidizing agents and strong bases (which will hydrolyze the ester).

References

- Title: Process for preparing Alibendol (Patent KR20040038526A).
- Oxidative Esterification
 - Title: Ester synthesis by oxidative esterific
 - Source: Organic Chemistry Portal.
 - URL:[[Link](#)]
- Chemical Identity
 - Title: Ethyl 2-hydroxy-3-methoxybenzo
 - Source: PubChem / GuideChem.
 - URL:[[Link](#)]
- To cite this document: BenchChem. [Technical Guide: Ethyl 2-hydroxy-3-methoxybenzoate as a Strategic Precursor]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3131226/docs#technical-guide-ethyl-2-hydroxy-3-methoxybenzoate-as-a-strategic-precursor>]

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